

An In-depth Technical Guide to Opal Blue SS (Solvent Blue 23)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Opal Blue SS

CAS No.: 2152-64-9

Cat. No.: B1197965

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CAS Number: 2152-64-9

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Opal Blue SS, scientifically designated as C.I. Solvent Blue 23 and registered under CAS number 2152-64-9, is a synthetic triarylmethane dye.^{[1][2]} It is the hydrochloride salt of the free base, Spirit Blue.^{[2][3]} This lipophilic dye is characterized by its vibrant greenish-blue hue and its solubility in organic solvents, while being insoluble in water.^{[1][3]} These properties make it a versatile colorant in various industrial and scientific applications. This guide provides a comprehensive technical overview of **Opal Blue SS**, including its chemical and physical properties, synthesis, applications, and analytical methodologies, with a focus on providing actionable insights for research and development professionals.

Physicochemical Properties

Opal Blue SS is a complex organic molecule with the chemical formula $C_{37}H_{30}ClN_3$.^[3] Its structure, based on a central carbon atom bonded to three aryl groups, is responsible for its

distinct color and solubility characteristics. A summary of its key physicochemical properties is presented below.

Property	Value
Molecular Formula	C37H30ClN3
Molecular Weight	552.11 g/mol [3]
Appearance	Blue powder[4]
Boiling Point	710.2 °C at 760 mmHg[3]
Flash Point	383.3 °C[3]
Water Solubility	2.081 µg/L at 25 °C[3][5]
LogP	6.01 at 25 °C[5]

Opal Blue SS is slightly soluble in ethanol, producing a blue solution.[1][3] In the presence of concentrated sulfuric acid, it exhibits a brown-light yellow color, with a blue precipitate forming upon dilution.[1][3]

Caption: Chemical structure of **Opal Blue SS** (Solvent Blue 23).

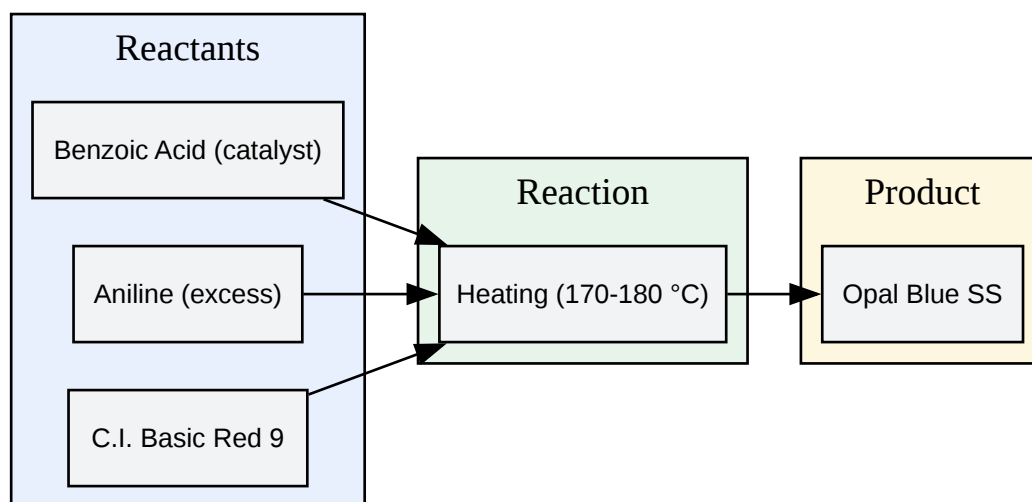
Synthesis of Opal Blue SS

The synthesis of **Opal Blue SS** is a multi-step process that involves the formation of the triphenylmethane core followed by the introduction of functional groups that impart its characteristic color. The general manufacturing method involves the reaction of C.I. Basic Red 9 with an excess of aniline in the presence of benzoic acid.[1][2] This reaction is typically carried out at elevated temperatures, around 170-180 °C.[1][5]

Alternative synthetic routes include:

- The reaction of 4-(4-Aminobenzyl)benzenamine with aniline, aniline hydrochloride, 1-Nitrobenzene, and Ferric chloride at 170 °C.[1][5]
- Heating a mixture of aniline, p-Methylaniline, and Triethylamine hydrochloride with Iron or Ferrous chloride and 1-Nitrobenzene.[1][5]

- Oxidation of a mixture of aniline and p-Methylaniline with Arsenic acid hemihydrate.[1][5]
- Heating aniline with tetrachloromethane.[1][5]



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Caption: General synthesis workflow for **Opal Blue SS**.

Applications of Opal Blue SS

The unique properties of **Opal Blue SS** lend it to a variety of applications across different fields:

- Industrial Manufacturing: It is used as a colorant in the production of laser-welded articles, imparting a distinct green-light blue color.[3][5]
- Textile Industry: **Opal Blue SS** is utilized in textile dyeing and printing, valued for its good color fastness and stability.[4][6]
- Microbiology: In the form of Spirit Blue, it is a key component of Spirit Blue Agar, a medium used for the detection of lipase activity in bacteria.[7] The dye acts as an indicator, forming a halo around colonies of lipolytic microorganisms.[2]
- Histology: It can be employed as a stain to visualize specific cellular structures, such as nuclei and certain granules.[2]

- Pharmacology and Virology: In research settings, it has been used to assess cell viability and death in studies investigating the interaction of drugs and viruses with cells.[2]

Analytical Methodologies

The purity and concentration of **Opal Blue SS** can be determined using various analytical techniques. High-performance liquid chromatography (HPLC) and UV-Visible spectroscopy are commonly employed for this purpose.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol outlines a general method for determining the purity of **Opal Blue SS**.

Instrumentation:

- HPLC system with a UV-Vis detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size)

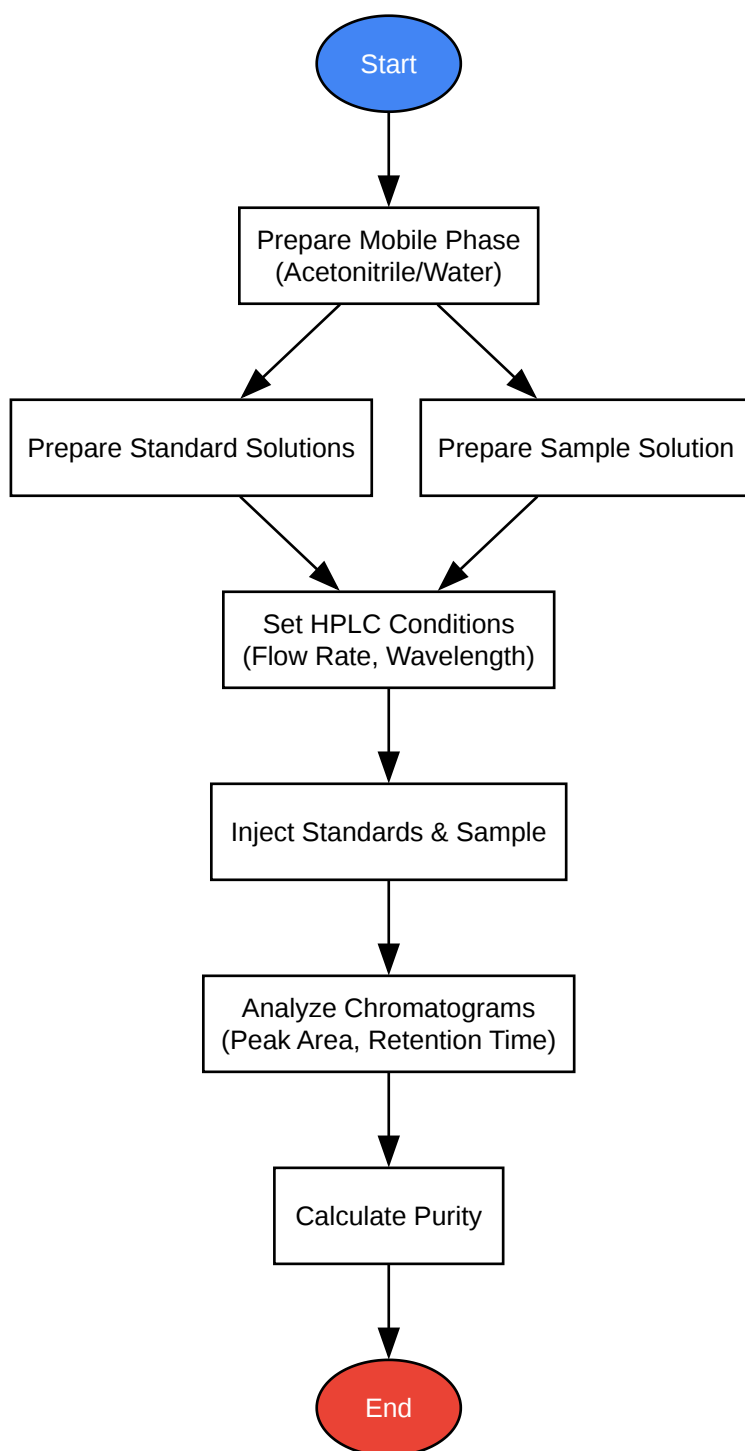
Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- **Opal Blue SS** standard of known purity

Procedure:

- Mobile Phase Preparation: Prepare a mobile phase of acetonitrile and water (e.g., 85:15 v/v). The exact ratio may need to be optimized based on the specific column and system.
- Standard Solution Preparation: Accurately weigh a known amount of **Opal Blue SS** standard and dissolve it in the mobile phase to prepare a stock solution. Prepare a series of dilutions to create a calibration curve.

- Sample Preparation: Dissolve a known amount of the **Opal Blue SS** sample in the mobile phase.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10-20 μ L
 - Detection Wavelength: Set the detector to the wavelength of maximum absorbance for **Opal Blue SS** (around 586 nm).[\[8\]](#)
- Analysis: Inject the standard solutions and the sample solution into the HPLC system.
- Data Analysis: Identify the peak corresponding to **Opal Blue SS** based on the retention time of the standard. Calculate the purity of the sample by comparing the peak area of the sample to the calibration curve.



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Caption: Workflow for HPLC analysis of **Opal Blue SS**.

Toxicological and Safety Information

As with any chemical substance, proper handling and safety precautions are essential when working with **Opal Blue SS**.

- General Hazards: The available safety data does not classify **Opal Blue SS** as a hazardous substance according to GHS criteria for 100% of reports.^[9] However, it is intended for industrial and research use only.^[3]
- Handling: Standard laboratory safety practices should be followed. This includes working in a well-ventilated area, wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.
- First Aid Measures:
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.^[10]
 - Skin Contact: Wash the affected area with soap and water.
 - Eye Contact: Flush eyes with plenty of water for at least 15 minutes.
 - Ingestion: Do not induce vomiting. Seek immediate medical attention.
- Storage: Store in a cool, dry place away from incompatible materials.

It is crucial to consult the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date safety information.^[10]

Conclusion

Opal Blue SS (Solvent Blue 23) is a triarylmethane dye with a unique set of properties that make it valuable in a range of industrial and scientific applications. Its vibrant color, solubility in organic solvents, and role as a biological indicator underscore its versatility. A thorough understanding of its physicochemical properties, synthesis, and analytical methods is essential for its effective and safe utilization in research and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Opal Blue SS (Solvent Blue 23)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1197965/docs#an-in-depth-technical-guide-to-opal-blue-ss-solvent-blue-23>]

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